

Iodofenphos: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Iodofenphos

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Abstract

Iodofenphos is an organophosphate insecticide and acaricide known for its efficacy against a range of public health and agricultural pests. As an inhibitor of acetylcholinesterase, its mechanism of action is well-characterized, leading to neurotoxicity in target organisms. This technical guide provides an in-depth overview of the chemical structure, physicochemical and toxicological properties, environmental fate, and relevant experimental methodologies of **Iodofenphos**. All quantitative data are summarized in structured tables for ease of reference. Furthermore, this guide includes a diagrammatic representation of its primary signaling pathway and outlines key experimental workflows.

Chemical Structure and Identification

Iodofenphos, chemically known as O-(2,5-dichloro-4-iodophenyl) O,O-dimethyl phosphorothioate, is an organothiophosphate compound.^{[1][2]} Its structure is characterized by a dichlorinated and iodinated phenyl group attached to a dimethyl phosphorothioate moiety.

Table 1: Chemical Identification of **Iodofenphos**

Identifier	Value
IUPAC Name	(2,5-dichloro-4-iodophenoxy)-dimethoxy-sulfanylidene- λ^5 -phosphane[1]
CAS Number	18181-70-9[1]
Molecular Formula	C ₈ H ₈ Cl ₂ IO ₃ PS[1]
Molecular Weight	413.00 g/mol
SMILES	<chem>COP(=S)(OC)OC1=CC(=C(C=C1Cl)I)Cl</chem>
InChI	InChI=1S/C8H8Cl2IO3PS/c1-12-15(16,13-2)14-8-4-5(9)7(11)3-6(8)10/h3-4H,1-2H3
Synonyms	Jodfenphos, Alfacron, Nuvanol N, C 9491

Physicochemical Properties

The physical and chemical characteristics of **Iodofenphos** influence its environmental behavior and biological availability. It is a white crystalline solid with a mild odor. Its low water solubility and high octanol-water partition coefficient indicate a potential for bioaccumulation.

Table 2: Physicochemical Properties of **Iodofenphos**

Property	Value
Melting Point	72-73 °C
Boiling Point	30.1 °C
Water Solubility	<2 mg/L at 20 °C
Solubility in Organic Solvents (at 20 °C)	Acetone: 450 g/L, Toluene: 450 g/L, Dichloromethane: 810 g/L, Methanol: 30 g/L, Octan-1-ol: 30 g/L
Vapor Pressure	8.25 x 10 ⁻⁷ mm Hg at 20 °C
Octanol-Water Partition Coefficient (log Kow)	5.51

Toxicological Profile

The primary mechanism of toxicity for **Iodofenphos** is the inhibition of the enzyme acetylcholinesterase (AChE), which is crucial for the proper functioning of the nervous system. Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.

Table 3: Acute Toxicity of **Iodofenphos**

Species	Route of Administration	LD50 / LC50
Rat	Oral	2330 mg/kg
Mouse	Oral	3000 mg/kg
Rat	Dermal	>2000 mg/kg
Rat	Inhalation (6 hours)	>246 mg/m ³

Environmental Fate and Metabolism

Iodofenphos is subject to degradation in the environment through various pathways, including photolysis and microbial degradation. In soil and water, the primary degradation product is 2,5-dichloro-4-iodophenol, formed by the cleavage of the P-O-aryl linkage.

Under illuminated conditions, the half-life of **Iodofenphos** in rainwater is approximately 0.4 days, while in non-illuminated rainwater, it extends to 1.9 days. In soil, the half-life is about 70.5 days with illumination and 85.1 days in the dark.

Metabolism studies in rats have shown that over 80% of an administered dose is eliminated in the urine within 24 hours. Identified metabolites in rat urine include iodofenoxon, desmethyl iodofenoxon, mono- and di-methyl phosphoric acid, phosphoric acid, and dimethyl phosphorothioic acid. In goats, 4-iodophenol has been detected as a urinary metabolite. When injected into tomato plants, the oxygen analog of **Iodofenphos**, iodofenoxon, has been detected in the leaves.

Experimental Protocols

Synthesis of Iodofenphos

A general method for the synthesis of **Iodofenphos** involves the targeted esterification of 2,5-dichloro-4-iodophenol sodium salt with O,O-dimethylthiophosphoryl chloride.

- **Reaction:** The reaction is typically carried out in an organic solvent such as dichloromethane or benzene.
- **Conditions:** The reaction mixture is maintained under controlled temperature and stirring.
- **Purification:** Following the reaction, the product is purified through a series of steps including filtration, solvent extraction, and crystallization to yield **Iodofenphos**.

Analytical Methods for Determination

The determination of **Iodofenphos** residues in various matrices is commonly performed using gas chromatography (GC).

- **Sample Preparation:** A common procedure for soil and water samples involves extraction with an organic solvent like acetone or acetonitrile, followed by a clean-up step using techniques such as solid-phase extraction (SPE) with silica gel or Florisil.
- **Gas Chromatography (GC):** The extract is then analyzed by GC.
 - **Detectors:** A flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD) are often used for their sensitivity and selectivity towards phosphorus-containing compounds. Mass spectrometry (MS) can also be coupled with GC for definitive identification and quantification.
 - **Columns:** Capillary columns, such as those with a 5% phenyl polysiloxane phase, are suitable for separating **Iodofenphos** from other components in the sample.

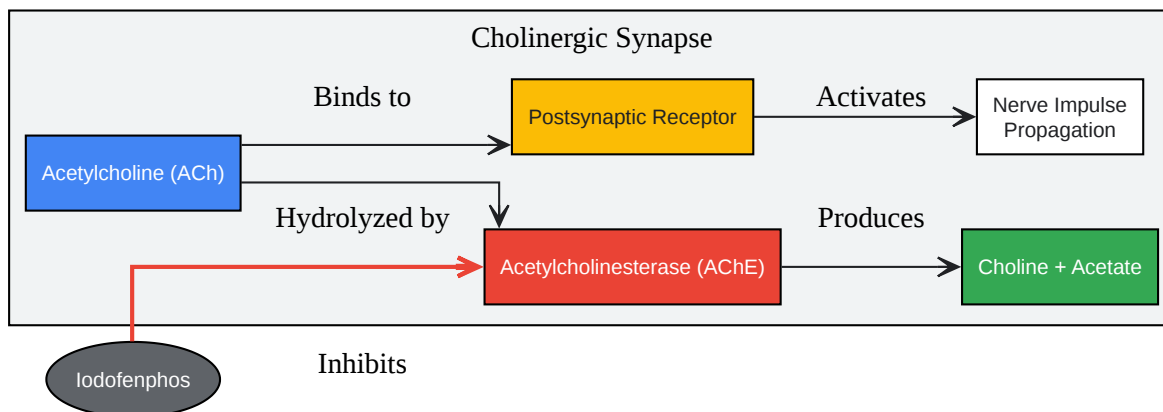
In Vitro Acetylcholinesterase Inhibition Assay

The inhibitory potential of **Iodofenphos** on acetylcholinesterase can be assessed using an in vitro colorimetric assay based on the Ellman method.

- Principle: The assay measures the activity of AChE by monitoring the production of thiocholine from the substrate acetylthiocholine. Thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored product, 5-thio-2-nitrobenzoate, which can be quantified spectrophotometrically at 412 nm.
- Procedure:
 - Prepare solutions of AChE, the test compound (**Iodofenphos**) at various concentrations, the substrate (acetylthiocholine iodide), and DTNB in a suitable buffer (e.g., phosphate buffer, pH 8.0).
 - In a 96-well plate, pre-incubate the enzyme with the inhibitor (**Iodofenphos**) for a specific period.
 - Initiate the reaction by adding the substrate and DTNB.
 - Monitor the increase in absorbance at 412 nm over time using a microplate reader.
 - The rate of the reaction is proportional to the enzyme activity. The percentage of inhibition is calculated by comparing the reaction rates in the presence and absence of the inhibitor.

Signaling Pathway and Experimental Workflow

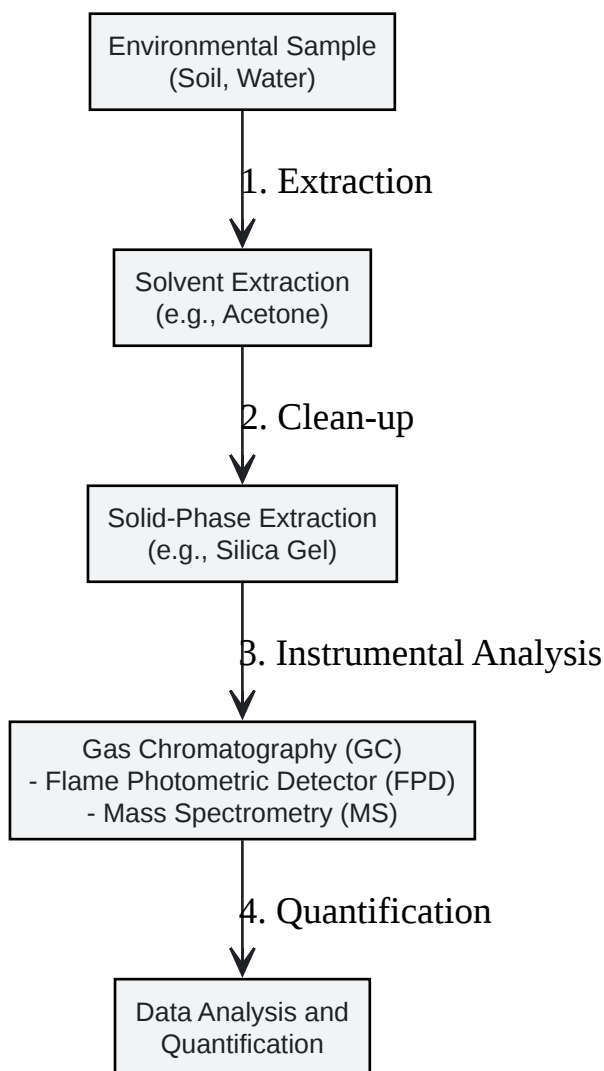
The primary mode of action of **Iodofenphos** is the inhibition of acetylcholinesterase, leading to the accumulation of acetylcholine in the synaptic cleft and subsequent overstimulation of cholinergic receptors.



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Caption: Inhibition of Acetylcholinesterase by **Iodofenphos**.

The following diagram illustrates a general workflow for the analysis of **Iodofenphos** residues in environmental samples.



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